

Application Notes and Protocols: Cell-Permeable AP1867-2-(carboxymethoxy)

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Compound of Interest

Compound Name: AP1867-2-(carboxymethoxy)

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Introduction

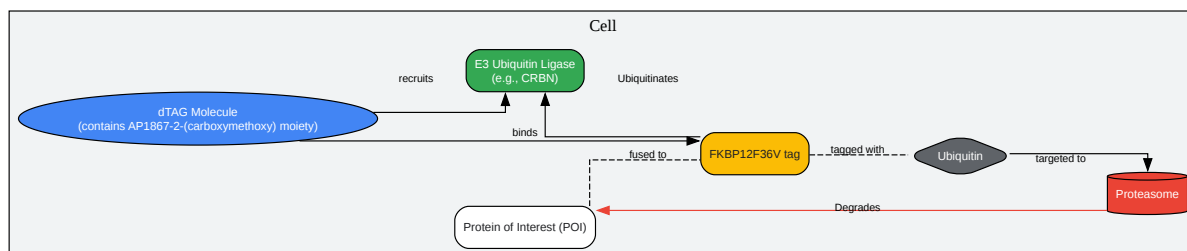
AP1867-2-(carboxymethoxy) is a synthetic, cell-permeable molecule that serves as a crucial component in the construction of heterobifunctional degraders, specifically within the degradation tag (dTAG) system. It is a derivative of AP1867, a ligand designed to selectively bind to a mutated form of the FKBP12 protein, FKBP12F36V. The primary application of **AP1867-2-(carboxymethoxy)** is as a building block for creating dTAG molecules, which are powerful chemical tools for inducing rapid and specific degradation of target proteins in vitro and in vivo.^{[1][2][3][4][5]}

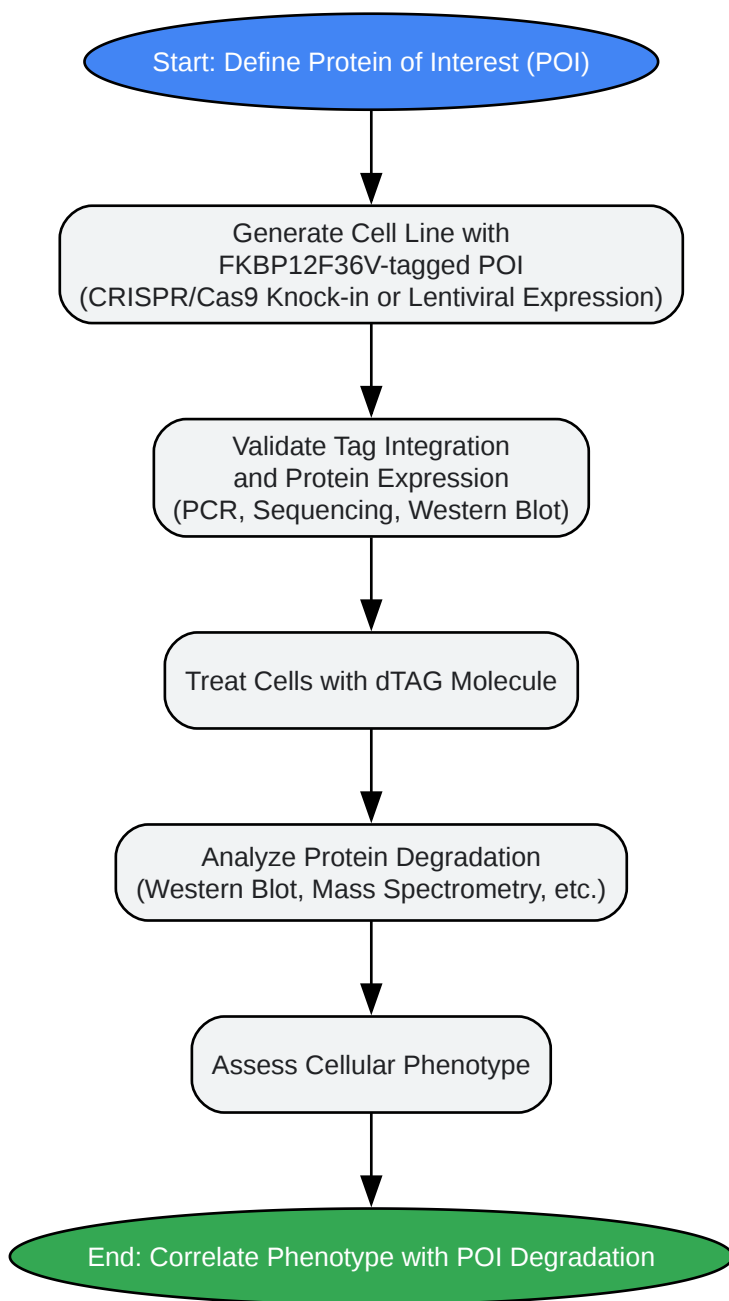
The dTAG system offers a versatile method for target validation and studying protein function by hijacking the cell's natural protein disposal machinery.^{[1][5]} This is achieved by tagging a protein of interest with the FKBP12F36V mutant protein. A dTAG molecule, synthesized using **AP1867-2-(carboxymethoxy)**, then acts as a bridge, bringing the tagged protein into proximity with an E3 ubiquitin ligase, such as Cereblon (CRBN) or von Hippel-Lindau (VHL).^{[1][6]} This induced proximity leads to the ubiquitination of the target protein and its subsequent degradation by the proteasome.^{[4][7]} The degradation is rapid, often occurring within an hour, and can be reversed by washing out the dTAG molecule.^[1]

These application notes provide a comprehensive overview of the use of **AP1867-2-(carboxymethoxy)** in the context of the dTAG system, including detailed protocols for its application in targeted protein degradation studies.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of the dTAG system and a typical experimental workflow for its implementation.





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